

Personal protective equipment for handling SBI-553

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Compound of Interest

Compound Name: SBI-553

Cat. No.: B15607762

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Essential Safety and Handling Guide for SBI-553

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **SBI-553**, a potent and brain-penetrant neurotensin receptor 1 (NTR1) allosteric modulator. Adherence to these procedural steps is critical for safe operational workflow and proper disposal.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **SBI-553** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory to protect against splashes.
Hand Protection	Chemical-Resistant Gloves	Nitrile or other appropriate chemically resistant gloves should be worn. Inspect gloves prior to use and change them frequently, especially if contaminated.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn, fully buttoned, to protect skin and clothing.
Respiratory Protection	Not normally required	Use in a well-ventilated area. If dusts or aerosols are generated, a NIOSH-approved respirator may be necessary.

Operational Plan: Step-by-Step Handling Protocol

Proper handling of **SBI-553** is crucial to prevent contamination and ensure accurate experimental outcomes.

- **Preparation:** Before handling, ensure that the designated workspace is clean and uncluttered. Have all necessary equipment, including PPE, readily available.
- **Weighing:** If working with the solid form, weighing should be conducted in a chemical fume hood or a ventilated balance enclosure to avoid inhalation of any dust particles.
- **Dissolving:** **SBI-553** is often dissolved in solvents like DMSO.^[1] This should be done in a fume hood. Add the solvent to the vial containing the compound slowly to avoid splashing.
- **Storage:** Store **SBI-553** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. For long-term storage, follow the supplier's

recommendations, which is typically at -20°C for the solid powder.[2]

- **Spill Management:** In case of a spill, avoid breathing dust or vapors. Wear appropriate PPE, absorb the spill with inert material (e.g., sand, vermiculite), and collect it in a sealed container for disposal.

Disposal Plan

All waste materials contaminated with **SBI-553** must be treated as chemical waste.

- **Waste Collection:** Collect all disposable materials, such as gloves, pipette tips, and empty vials, that have come into contact with **SBI-553** in a designated and clearly labeled hazardous waste container.
- **Solvent Waste:** Unused solutions of **SBI-553** should be collected in a separate, labeled hazardous waste container for solvents. Do not pour down the drain.
- **Disposal:** All chemical waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety (EHS) department for specific disposal procedures.

Experimental Workflow for Safe Handling of SBI-553



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Caption: Workflow for the safe handling of **SBI-553** from preparation to disposal.

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References

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- [2. SBI-553 Datasheet DC Chemicals \[dcchemicals.com\]](https://dcchemicals.com)
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